

Chemical and physical properties of 2,3,2",3"-Tetrahydroochnaflavone

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Compound of Interest

Compound Name: 2,3,2",3"-Tetrahydroochnaflavone

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A Technical Guide to **2,3,2",3"-Tetrahydroochnaflavone**: Chemical, Physical, and Biological Properties

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3,2",3"-Tetrahydroochnaflavone is a naturally occurring biflavonoid that has garnered interest within the scientific community for its potential cytotoxic activities. This technical guide provides a comprehensive overview of its known chemical and physical properties, details on its biological activity, and outlines relevant experimental protocols. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, oncology, and drug discovery.

Chemical and Physical Properties

2,3,2",3"-Tetrahydroochnaflavone is classified as a biflavonoid, a class of compounds characterized by the linkage of two flavonoid moieties.[1] Its structure consists of a naringenin and an eriodictyol unit.[2] First isolated from the New Zealand tree Quintinia acutifolia, this compound presents as a yellow powder.[3][4] While a specific melting point has not been detailed in available literature, its physical and chemical characteristics are summarized below.

Table 1: Chemical and Physical Properties of 2,3,2",3"-Tetrahydroochnaflavone



Property	Value	Source(s)
IUPAC Name	(S)-2-(4-(5-((S)-5,7-Dihydroxy-4-oxochroman-2-yl)-2-hydroxyphenoxy)phenyl)-5,7-dihydroxychroman-4-one	[5]
CAS Number	678138-59-5	[3][5][6][7]
Molecular Formula	C30H22O10	[3][5][6]
Molecular Weight	542.5 g/mol	[3][5][6]
Physical Description	Yellow powder	[3]
Purity	≥98%	[3][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

1.1. Spectroscopic Data

The definitive structural elucidation of **2,3,2",3"-Tetrahydroochnaflavone** was accomplished through spectroscopic methods.[4] While the complete ¹H and ¹³C NMR data from its initial isolation are not readily available in the public domain, the total synthesis of its permethyl ether has been reported, providing confirmation of the core structure.[8] For reference, the NMR data of a closely related compound, 7,7"-di-O-methyl-**2,3,2",3"-tetrahydroochnaflavone**, is available and can serve as a comparative guide for researchers working on the structural analysis of similar biflavonoids.[9]

Biological Activity and Potential Signaling Pathways

The primary biological activity reported for 2,3,2'',3''-Tetrahydroochnaflavone is its cytotoxicity against P388 murine lymphocytic leukemia cells, with an IC₅₀ of 8.2 µg/mL.[4][10] This finding suggests potential anti-cancer applications for this biflavonoid.

While the specific signaling pathways modulated by **2,3,2",3"-Tetrahydroochnaflavone** have not been explicitly elucidated, the broader class of flavonoids and biflavonoids are known to





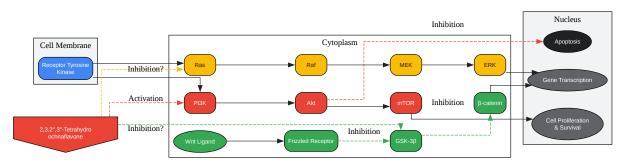


exert their anti-cancer effects through various mechanisms.[11] Commonly implicated pathways include the PI3K/Akt, MAPK/ERK, and Wnt/β-catenin signaling cascades, which are crucial regulators of cell proliferation, survival, and apoptosis.[12][13] It is plausible that 2,3,2",3"-Tetrahydroochnaflavone shares these mechanisms of action.

2.1. Postulated Anti-Cancer Signaling Pathways

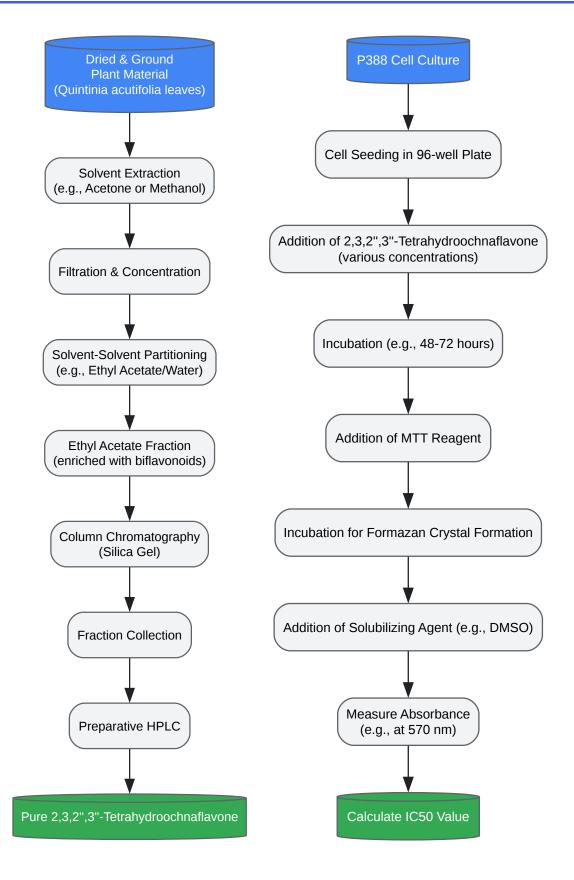
Based on the known activities of related biflavonoids, the following signaling pathways are likely targets for **2,3,2",3"-Tetrahydroochnaflavone** in cancer cells.





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